

# An In-Depth Technical Guide to the Solubility of Barium Tartrate

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## Compound of Interest

Compound Name: Barium tartrate

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## Introduction

**Barium tartrate** ( $C_4H_4BaO_6$ ) is an inorganic salt that finds applications in various fields, including as a component in pyrotechnics. For researchers, scientists, and professionals in drug development, a thorough understanding of its solubility characteristics is crucial for its potential applications, formulation development, and safety considerations. This technical guide provides a comprehensive overview of the solubility of **barium tartrate** in different solvents, compiled from available scientific literature. Due to a lack of specific quantitative data for **barium tartrate** in many standard chemical databases, this guide also presents generalized experimental protocols for determining its solubility.

## Chemical Properties of Barium Tartrate

| Property         | Value                  | Reference |
|------------------|------------------------|-----------|
| Chemical Formula | $C_4H_4BaO_6$          | [1][2]    |
| Molecular Weight | 285.4 g/mol            | [1][3]    |
| CAS Number       | 5908-81-6              | [1][2]    |
| Appearance       | White crystals         | [1]       |
| Density          | 2.98 g/cm <sup>3</sup> | [2]       |

## Solubility Profile of Barium Tartrate

**Barium tartrate** is generally characterized as a sparingly soluble salt. Its solubility is influenced by the nature of the solvent, temperature, and pH of the medium.

### Aqueous Solubility

In aqueous media, **barium tartrate** is described as "very slightly soluble".<sup>[1][2][4]</sup> While precise quantitative values for its solubility product ( $K_{sp}$ ) and solubility in g/100 mL at various temperatures are not readily available in the surveyed literature, the qualitative description indicates limited dissolution in water under standard conditions.

### Solubility in Organic Solvents

- Ethanol: **Barium tartrate** is consistently reported as being insoluble in ethanol.<sup>[1]</sup>
- Dimethyl Sulfoxide (DMSO) and Ether: In the context of a complex with Benzyltriethylammonium chloride, **barium tartrate** was found to be insoluble in DMSO and ether.<sup>[5]</sup>

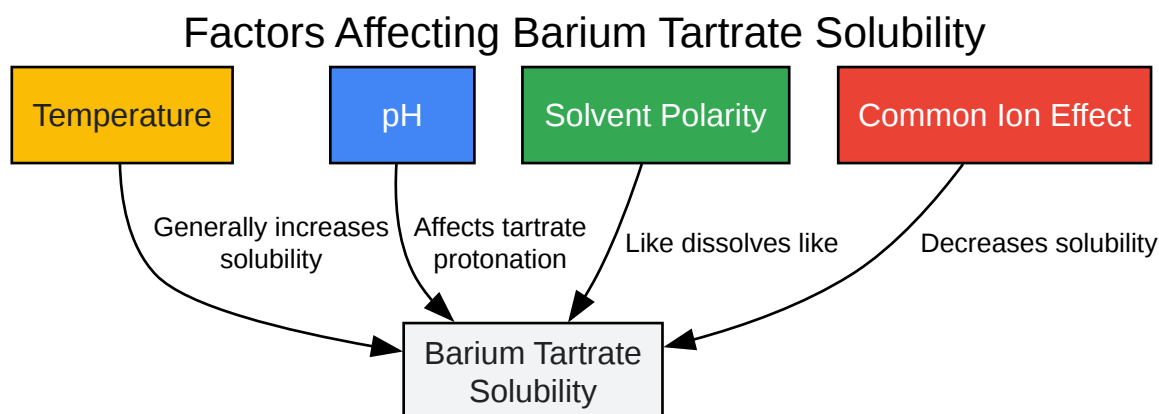
### Solubility in Acidic and Alkaline Solutions

The solubility of many barium salts is known to increase in acidic conditions.<sup>[6][7]</sup> This is due to the protonation of the anion, which shifts the dissolution equilibrium. In the case of **barium tartrate**, the tartrate ion ( $C_4H_4O_6^{2-}$ ) can be protonated by an acid to form bitartrate ( $HC_4H_4O_6^-$ ) and tartaric acid ( $H_2C_4H_4O_6$ ), thereby increasing the overall solubility of the barium salt. One study mentions the preparation of a **barium tartrate** complex in a hydrochloric acid medium, suggesting its stability or reactivity in this acid.<sup>[5]</sup>

Conversely, in alkaline solutions such as sodium hydroxide, the common ion effect would come into play. The presence of hydroxide ions would not directly affect the tartrate ion concentration. However, the behavior of barium ions in strongly alkaline solutions should be considered. Barium hydroxide itself is sparingly soluble, and at high pH, the formation of barium hydroxide could potentially occur, although this is dependent on the specific concentrations.<sup>[8][9][10]</sup>

## Factors Affecting Barium Tartrate Solubility

The dissolution of **barium tartrate** is a dynamic equilibrium. Several factors can influence this equilibrium, thereby altering its solubility.



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Caption: Logical relationship of key factors influencing the solubility of **barium tartrate**.

## Experimental Protocols for Solubility Determination

Given the absence of specific published data, the following are generalized yet detailed experimental protocols that can be adapted for the quantitative determination of **barium tartrate** solubility.

### Gravimetric Method for Aqueous Solubility

This method determines the concentration of a saturated solution by weighing the dissolved solid after evaporating the solvent.

Methodology:

- Preparation of a Saturated Solution:
  - Add an excess amount of **barium tartrate** powder to a known volume of deionized water in a sealed flask.
  - Agitate the mixture at a constant temperature for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached. A thermostatically controlled shaker bath is recommended.

- Separation of the Saturated Solution:
  - Allow the undissolved solid to settle.
  - Carefully filter a known volume of the supernatant through a fine-pore filter paper or a syringe filter to remove all solid particles.
- Evaporation and Weighing:
  - Accurately pipette a known volume of the clear filtrate into a pre-weighed, dry evaporating dish.
  - Gently heat the evaporating dish to evaporate the water completely. An oven set at a temperature just above the boiling point of water (e.g., 105-110 °C) is suitable.
  - Once dry, cool the dish in a desiccator to prevent moisture absorption and then weigh it accurately.
- Calculation:
  - The mass of the dissolved **barium tartrate** is the difference between the final and initial weights of the evaporating dish.
  - The solubility can then be expressed in grams per 100 mL or moles per liter.

## Titrimetric Method for Solubility Determination

This method involves titrating one of the constituent ions (barium or tartrate) in a saturated solution to determine its concentration.

### 1. Complexometric Titration of Barium Ions:

This method uses a chelating agent, typically ethylenediaminetetraacetic acid (EDTA), to determine the concentration of barium ions.<sup>[11][12][13][14]</sup>

Methodology:

- Prepare a Saturated Solution: Follow step 1 of the gravimetric method.

- Sample Preparation:
  - Filter the saturated solution to remove any undissolved solid.
  - Accurately pipette a known volume of the clear filtrate into a conical flask.
- Titration:
  - Add a suitable buffer solution to maintain the required pH for the complexometric titration (typically pH 10-12 for barium).
  - Add a metal ion indicator, such as Eriochrome Black T or Methyl Thymol Blue.[\[11\]](#)
  - Titrate the solution with a standardized EDTA solution until the endpoint is indicated by a distinct color change.
- Calculation:
  - From the volume and concentration of the EDTA solution used, calculate the moles of barium ions in the aliquot of the saturated solution.
  - This directly corresponds to the molar solubility of **barium tartrate**.

## 2. Redox Titration of Tartrate Ions:

This method involves the oxidation of the tartrate ion.

Methodology:

- Prepare a Saturated Solution: Follow step 1 of the gravimetric method.
- Sample Preparation:
  - Filter the saturated solution.
  - Pipette a known volume of the filtrate into a flask.
- Titration:

- Acidify the solution with a strong acid (e.g., sulfuric acid).
- Titrate with a standardized solution of a strong oxidizing agent, such as potassium permanganate ( $\text{KMnO}_4$ ), until a persistent color change is observed.
- Calculation:
  - Based on the stoichiometry of the redox reaction between tartrate and the oxidizing agent, calculate the concentration of the tartrate ion, which gives the molar solubility of **barium tartrate**.

## Instrumental Method: Ion Chromatography

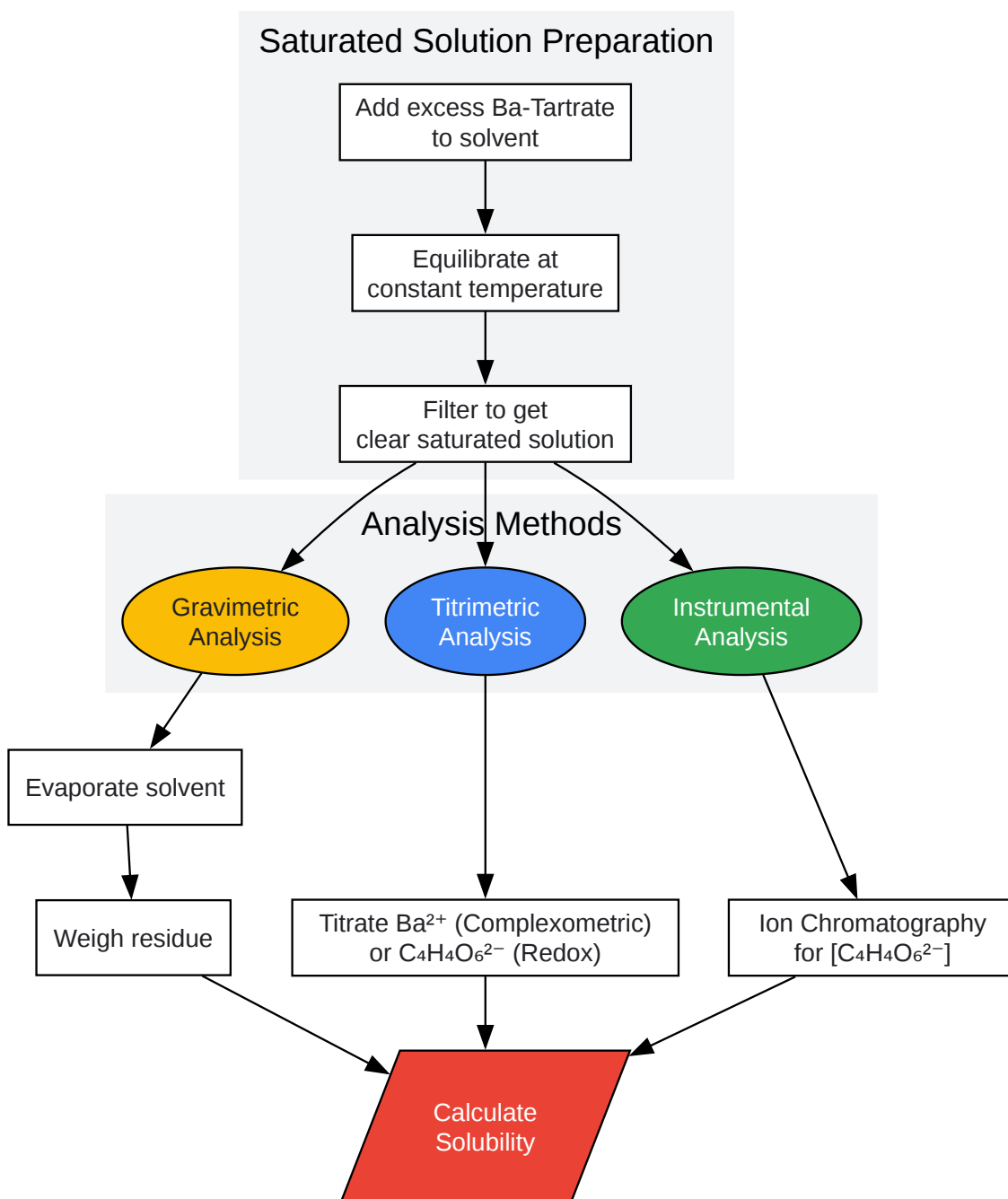
Ion chromatography is a sensitive and specific method for determining the concentration of ions, in this case, the tartrate ion.<sup>[15][16][17]</sup>

Methodology:

- Prepare a Saturated Solution: Follow step 1 of the gravimetric method.
- Sample Preparation:
  - Filter the saturated solution using a syringe filter suitable for ion chromatography.
  - Dilute the sample with deionized water to a concentration within the linear range of the instrument.
- Analysis:
  - Inject the prepared sample into the ion chromatograph equipped with a suitable anion-exchange column and a conductivity detector.
  - Elute the tartrate ion using an appropriate eluent (e.g., a carbonate-bicarbonate buffer).
- Quantification:
  - Prepare a series of standard solutions of known tartrate concentrations.

- Generate a calibration curve by plotting the peak area against the concentration of the standards.
- Determine the concentration of tartrate in the sample by comparing its peak area to the calibration curve.

## Experimental Workflow for Solubility Determination



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Caption: Workflow for the experimental determination of **barium tartrate** solubility.



## Conclusion

While specific quantitative solubility data for **barium tartrate** is not extensively documented in readily accessible literature, its general characteristics as a sparingly soluble salt in water and insoluble in common organic solvents are established. The solubility is expected to be significantly influenced by the pH of the medium, likely increasing in acidic conditions. For researchers and professionals requiring precise solubility data, the experimental protocols outlined in this guide—gravimetric, titrimetric, and instrumental methods—provide a robust framework for its determination. The choice of method will depend on the available equipment, the required accuracy, and the specific solvent system being investigated.

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